

Essential Safety and Operational Guide for Handling Pyrene-PEG2-azide

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Compound of Interest

Compound Name: Pyrene-PEG2-azide

Cat. No.: B1193582

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This guide provides critical safety and logistical information for the handling and disposal of **Pyrene-PEG2-azide**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe and compliant use of this compound in a laboratory setting.

Hazard Identification and Quantitative Data

Pyrene-PEG2-azide is a chemical compound that combines a pyrene moiety, a polyethylene glycol (PEG) linker, and an azide group. Each component contributes to the overall hazard profile of the molecule. The azide group is highly energetic and can be explosive, while pyrene is a polycyclic aromatic hydrocarbon (PAH) with potential carcinogenic effects.

Property	Value	Reference
Chemical Formula	C ₂₃ H ₂₂ N ₄ O ₃	[1]
Molecular Weight	402.45 g/mol	[1]
CAS Number	2135330-58-2	[1]
Appearance	Yellow Solid	
Storage Temperature	-20°C (powder) or -80°C (in solvent)	
Solubility	Soluble in DMSO, DMF, DCM	
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents, halogenated hydrocarbons, metals, and acid chlorides.	

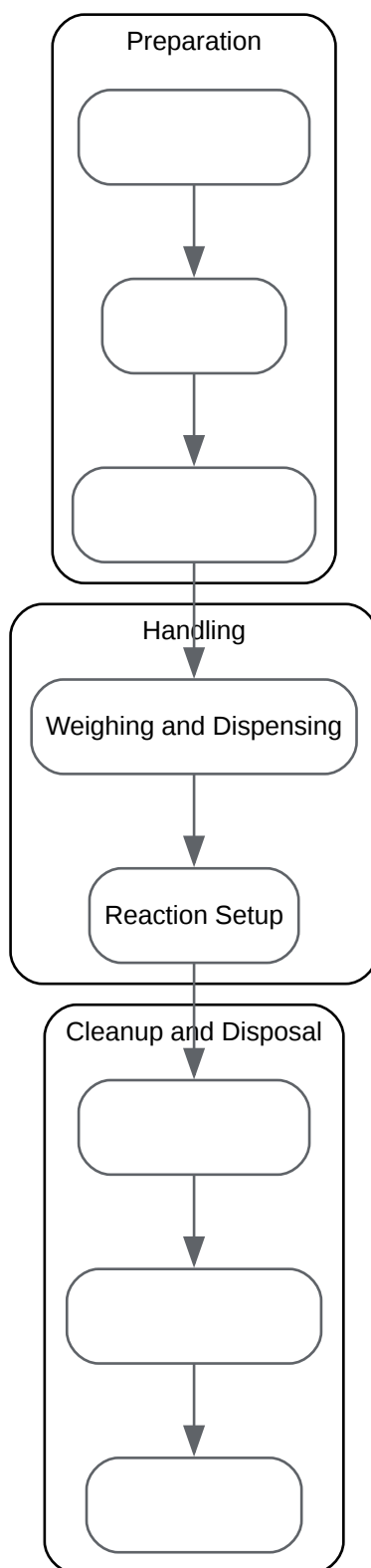
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure to **Pyrene-PEG2-azide**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

PPE Category	Minimum Requirement	Recommended for Higher Risk Operations
Eye and Face Protection	Safety glasses with side shields.	Chemical splash goggles and a face shield.
Hand Protection	Double-gloving with nitrile gloves.	Silver shield gloves under nitrile gloves for handling high concentrations.
Body Protection	Flame-resistant lab coat.	A chemical-resistant apron over a flame-resistant lab coat.
Respiratory Protection	Work in a certified chemical fume hood.	A NIOSH-approved respirator may be required for certain operations.

Experimental Protocols and Handling Procedures

A systematic approach is crucial for the safe handling of **Pyrene-PEG2-azide**. The following workflow outlines the key steps from preparation to disposal.



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Workflow for Safe Handling of **Pyrene-PEG2-azide**

a. Weighing and Dispensing:

- Always conduct these operations within a certified chemical fume hood to minimize inhalation exposure.
- Use plastic or glass spatulas to handle the solid compound; DO NOT USE METAL SPATULAS to avoid the formation of shock-sensitive metal azides.
- Line the work surface with absorbent paper to contain any spills.
- Close the primary container immediately after dispensing.

b. Performing Reactions:

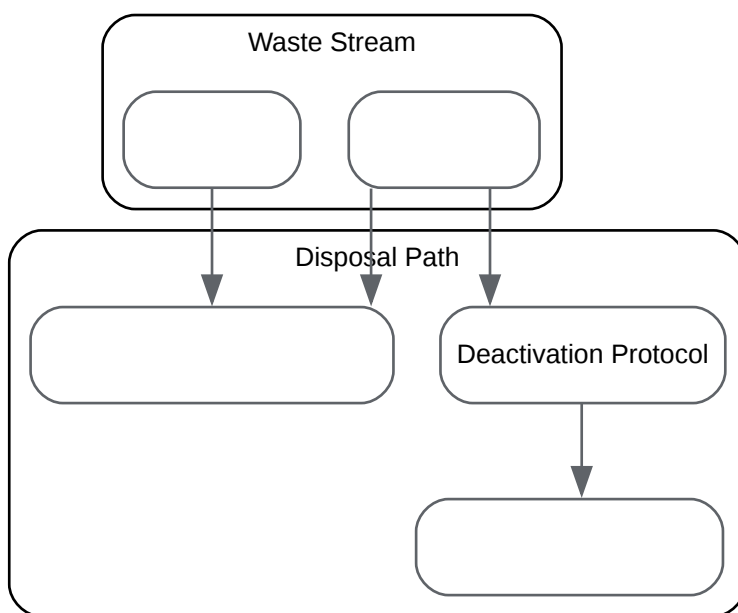
- Set up all reactions within a chemical fume hood, preferably with a blast shield in place.
- Avoid using glassware with ground glass joints, as friction can lead to detonation of azide compounds.
- Do not use halogenated solvents (e.g., dichloromethane, chloroform) with azides, as this can form explosive diazidomethane or triazidomethane.
- Never heat azide-containing solutions unless you have specific protocols and safety measures in place, as this can lead to explosive decomposition.

c. Decontamination:

- Wipe down the work area with a soap and water solution after completing work.
- Decontaminate all glassware and equipment that came into contact with **Pyrene-PEG2-azide**.

Disposal Plan

Proper disposal of **Pyrene-PEG2-azide** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. Under no circumstances should azide-containing waste be poured down the drain without deactivation, as it can react with lead or copper in the plumbing to form highly explosive metal azides.



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Disposal Workflow for **Pyrene-PEG2-azide** Waste

a. Solid Waste:

- Collect all contaminated solid waste, including gloves, weighing paper, and absorbent materials, in a designated, sealed, and clearly labeled hazardous waste container.
- The container must be clearly labeled "Hazardous Waste: Contains Azides" and list all chemical constituents.

b. Liquid Waste:

- Direct Disposal: For concentrated solutions or mixtures with other chemicals, collect the waste in a designated, sealed, and clearly labeled hazardous waste container.
- Chemical Deactivation (for dilute aqueous solutions $\leq 5\%$ azide): This procedure must be performed in a properly functioning chemical fume hood.
 - Setup: In a three-necked round-bottom flask equipped with a stirrer and a dropping funnel, place the aqueous azide solution.

- Reagent Addition: Slowly add a 20% aqueous solution of sodium nitrite, followed by the dropwise addition of a 20% aqueous solution of sulfuric acid.
- Reaction: The reaction generates nitric oxide, so proper ventilation is critical. Continue stirring and adding acid until the solution is acidic to litmus paper. Allow the mixture to stir for at least one hour to ensure complete destruction of the azide.
- Final Disposal: Once the azide is destroyed, the resulting solution can be neutralized with a dilute sodium hydroxide solution to a pH of 6-9 and then disposed of according to institutional guidelines.

c. Spill Response:

- Small Spills: Cover the spill with an inert absorbent material (e.g., vermiculite, sand), collect the material into a non-metal container, and clean the area with a soap and water solution.
- Large Spills: Evacuate the laboratory, notify your supervisor, and contact your institution's emergency response team.

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References

- 1. Pyrene-PEG2-azide, 2135330-58-2 | BroadPharm [broadpharm.com]
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